

A Comparative Guide to Acetyl-L-carnitine-d9 Sources for Research Applications

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Compound of Interest

Compound Name: *Acetyl-L-carnitine-d9*

Cat. No.: *B15559870*

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For researchers, scientists, and drug development professionals, the quality of stable isotope-labeled internal standards is paramount for generating accurate and reproducible data in quantitative bioanalysis. This guide provides a comprehensive performance evaluation of **Acetyl-L-carnitine-d9** from various sources, focusing on key quality attributes such as chemical purity and isotopic enrichment. Detailed experimental protocols and visual representations of metabolic pathways and analytical workflows are included to support informed decision-making.

Performance Evaluation of Commercial Acetyl-L-carnitine-d9

The selection of a suitable **Acetyl-L-carnitine-d9** internal standard is critical for its successful application in mass spectrometry-based assays. The primary performance indicators for such a standard are its chemical purity and isotopic enrichment. Chemical impurities can introduce interfering signals, while low isotopic enrichment can compromise the accuracy of quantification.

To facilitate a direct comparison, the following table summarizes the publicly available specifications for **Acetyl-L-carnitine-d9** and the closely related L-carnitine-d9 from several

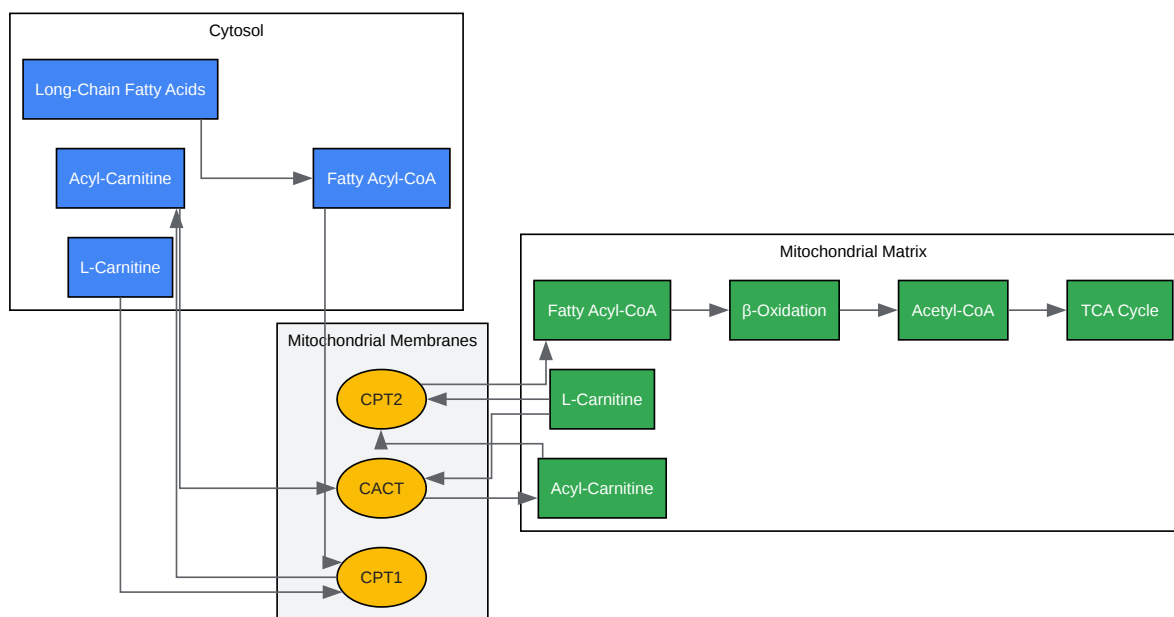
prominent suppliers. It is important to note that while **Acetyl-L-carnitine-d9** is the focus, the specifications for L-carnitine-d9 are also included as it is a common precursor and its quality can be indicative of the final acetylated product.

Supplier	Product Name	Chemical Purity	Isotopic Enrichment/Extent of Labeling
Avanti Polar Lipids	ethanoyl L-carnitine-d9	>99%	Not specified
Sigma-Aldrich	L-Carnitine-(trimethyl-d9)	≥97.0% (HPLC)	≥99.5%
Cambridge Isotope Laboratories	L-Carnitine (trimethyl-D ₉ , 98%)	98%	98% (Isotopic)
Cayman Chemical	L-Carnitine-d9 (chloride)	-	≥99% deuterated forms (d1-d9)
Santa Cruz Biotechnology	Acetyl-L-Carnitine	≥98%	Not applicable (unlabeled)
ChemScene	L-Carnitine-d9	≥98%	Not specified

Note: Data is based on publicly available information from supplier websites as of late 2025. Specifications may vary by lot and are subject to change. Researchers should always consult the certificate of analysis for the specific lot they are purchasing.

Key Metabolic Pathway of Acetyl-L-carnitine

Acetyl-L-carnitine plays a crucial role in cellular energy metabolism, primarily by facilitating the transport of acetyl groups across the mitochondrial membrane. This process, known as the carnitine shuttle, is essential for the beta-oxidation of fatty acids.^{[1][2][3]}



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Carnitine shuttle for fatty acid transport.

Experimental Protocols for Performance Evaluation

To ensure the quality and reliability of **Acetyl-L-carnitine-d9**, a series of analytical tests should be performed. The following are detailed methodologies for key experiments.

Determination of Chemical Purity by High-Performance Liquid Chromatography (HPLC)

This method is used to separate and quantify **Acetyl-L-carnitine-d9** from any non-labeled or other chemical impurities.

- Instrumentation: A standard HPLC system equipped with a UV or a mass spectrometric detector.
- Column: A reversed-phase C18 column is commonly used.
- Mobile Phase: A gradient of an aqueous buffer (e.g., ammonium formate) and an organic solvent (e.g., acetonitrile or methanol).
- Procedure:
 - Prepare a standard solution of **Acetyl-L-carnitine-d9** of known concentration.
 - Inject the standard solution into the HPLC system.
 - Run the analysis using a validated gradient method.
 - The purity is calculated by dividing the peak area of the main compound by the total peak area of all compounds detected.^[4]
- Acceptance Criteria: Chemical purity should ideally be $\geq 98\%$.

Determination of Isotopic Enrichment by Mass Spectrometry (MS)

This method determines the percentage of the deuterated species relative to the unlabeled and partially labeled species.

- Instrumentation: A high-resolution mass spectrometer (e.g., Q-TOF or Orbitrap) coupled with a liquid chromatography system (LC-MS).
- Procedure:
 - Infuse a solution of the **Acetyl-L-carnitine-d9** directly into the mass spectrometer or inject it into the LC-MS system.
 - Acquire the full scan mass spectrum in the region of the molecular ion.
 - Identify the isotopic cluster of the compound.

- The isotopic enrichment is calculated from the relative intensities of the peaks corresponding to the fully deuterated (d9), partially deuterated (d1-d8), and non-deuterated (d0) species.[\[5\]](#)
- Acceptance Criteria: Isotopic enrichment should be as high as possible, typically $\geq 98\%$, to minimize interference from the unlabeled analyte.

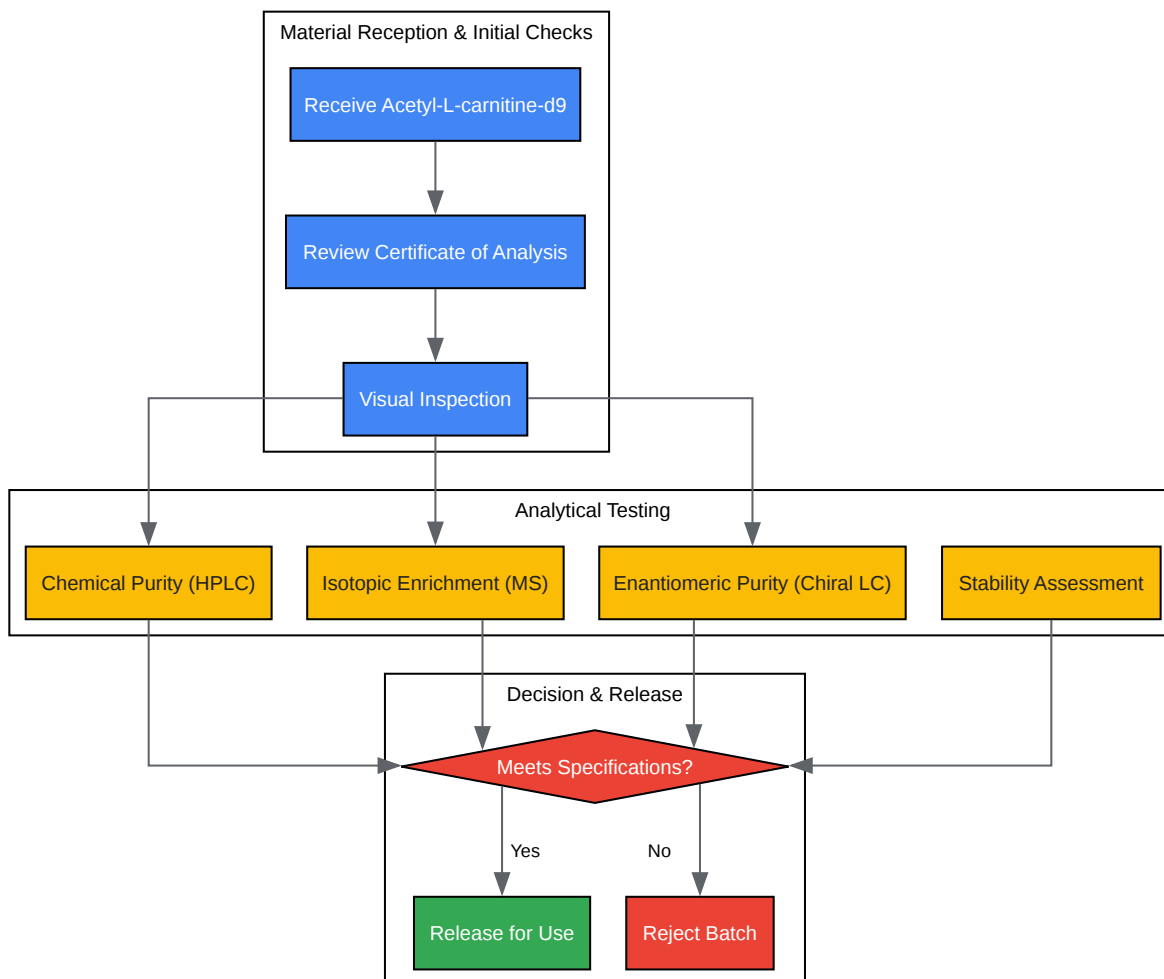
Enantiomeric Purity Determination

For L-carnitine and its derivatives, it is crucial to determine the enantiomeric purity, as the D-enantiomer can have undesirable biological effects.[\[4\]](#)

- Methodology: Chiral chromatography, either by HPLC with a chiral stationary phase or by derivatization with a chiral reagent followed by standard HPLC analysis.[\[6\]](#)[\[7\]](#)
- Procedure (Chiral HPLC):
 - Dissolve the sample in a suitable solvent.
 - Inject the sample onto a chiral HPLC column.
 - Use an appropriate mobile phase to separate the L- and D-enantiomers.
 - Quantify the amount of the D-enantiomer relative to the L-enantiomer.
- Acceptance Criteria: The percentage of the D-enantiomer should be as low as possible, often below the detection limit of the method.

Experimental Workflow for Quality Control

The following diagram illustrates a typical workflow for the quality control and performance evaluation of a new batch of **Acetyl-L-carnitine-d9**.

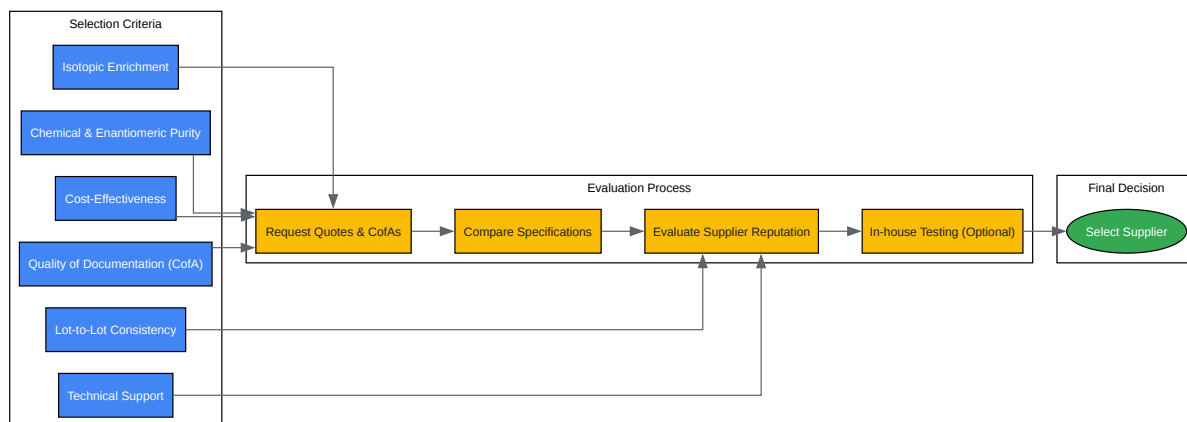


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Quality control workflow for **Acetyl-L-carnitine-d9**.

Supplier Selection Logic

Choosing the right supplier for **Acetyl-L-carnitine-d9** involves considering several factors beyond the listed specifications. The following diagram outlines a logical approach to supplier selection.



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Logical flow for supplier selection.

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